

Compound of Interest

Compound Name: *beta-Isopropyl-beta-propiolactone*Cat. No.: *B087267*

An In-Depth Technical Guide to beta-Isopropyl-beta-propiolactone

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **beta-Isopropyl-beta-propiolactone** (also known

Chemical and Physical Properties

beta-Isopropyl-beta-propiolactone is a cyclic ester, specifically a four-membered lactone, bearing an isopropyl group at the beta-position relative to

Structure and Identification

- IUPAC Name: 4-isopropoxyetan-2-one
- Synonyms: **beta-Isopropyl-beta-propiolactone**, 4-(1-methylethyl)oxetan-2-one
- CAS Number: 10359-02-1[1]
- Molecular Formula: $C_6H_{10}O_2$ [1]
- Molecular Weight: 114.14 g/mol [1]
- Chemical Structure:

 CH_3 CH_3

Tabulated Physical Properties

Property
Density
Boiling Point
Flash Point
Refractive Index
Vapor Pressure

Synthesis and Purification

The primary synthetic route to **beta-Isopropyl-beta-propiolactone** involves the [2+2] cycloaddition of ketene and

General Synthesis Workflow

A general workflow for the synthesis of beta-propiolactone derivatives from ketene and an aldehyde is depicted

Caption: General workflow for the synthesis of **beta-Isopropyl-beta-propiolactone**.

Experimental Protocol: Synthesis of beta-Propiolactone (General)

While a specific, detailed protocol for **beta-Isopropyl-beta-propiolactone** is not readily available in the literature,

Materials:

- Ketene (gas)
- Isobutyraldehyde
- Lewis acid catalyst (e.g., a mixture of aluminum chloride and zinc chloride)
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Anhydrous solvent (e.g., acetone or beta-propiolactone itself as the reaction medium)

Procedure (Adapted):

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A solution of the Lewis acid catalyst is prepared in the anhydrous solvent.

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The catalyst solution is maintained at a controlled temperature, typically between 15 °C and 40 °C.

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An equimolar gas mixture of ketene and isobutyraldehyde is passed through the catalyst solution with vigorous stirring.

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The reaction is monitored for the consumption of reactants.

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Upon completion, the crude product is obtained.

Purification

Purification of beta-lactones is typically achieved by distillation under reduced pressure to prevent polymerization.

Procedure (General):

- The crude reaction mixture is transferred to a distillation apparatus.
- The system is evacuated to a reduced pressure.
- The mixture is gently heated to distill the **beta-Isopropyl-beta-propiolactone**, collecting the fraction at its

Analytical Characterization

Detailed spectral data for **beta-Isopropyl-beta-propiolactone** is not widely published. However, based on the an

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: Expected signals would include a multiplet for the methine proton of the isopropyl group, a doublet
- ^{13}C NMR: Expected signals would include a peak for the carbonyl carbon (typically in the range of 170-180 pp

Infrared (IR) Spectroscopy

The most characteristic absorption in the IR spectrum of a beta-lactone is the carbonyl (C=O) stretching vibr

Mass Spectrometry (MS)

Mass spectrometry would show the molecular ion peak corresponding to the molecular weight of **beta-Isopropyl-b**

Chemical Reactivity

The reactivity of **beta-Isopropyl-beta-propiolactone** is dominated by the strained four-membered lactone ring, i

Ring-Opening Reactions

Due to significant ring strain, the lactone ring readily opens upon reaction with various nucleophiles. The a

Caption: Potential pathway of cellular response to DNA damage induced by **beta-Isopropyl-beta-propiolactone**.

Considerations for Drug Development

The potential carcinogenicity of beta-propiolactone derivatives is a significant concern in drug development.

Conclusion

beta-Isopropyl-beta-propiolactone is a reactive four-membered lactone with potential applications in organic :

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References

- 1. cris.unibo.it [cris.unibo.it]
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